

Comparative Spectroscopic Guide: 2-(2-Azepanyl)phenyl methyl ether[1][2]

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

Cat. No.: B11895659

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Executive Summary

2-(2-Azepanyl)phenyl methyl ether represents a distinct class of ortho-substituted N-arylamines where the bulky 7-membered azepane ring induces significant Steric Inhibition of Resonance (SIR).[1] Unlike its para-isomer or acyclic analogs, this compound exhibits a characteristic hypsochromic (blue) shift and hypochromic effect in its UV-Vis spectrum.[1]

This guide serves researchers requiring precise identification and quantification protocols, contrasting the target compound with standard pharmacophores like 1-(2-methoxyphenyl)piperazine.[1]

Chemical Identity & Structural Basis

To interpret the spectra, we must first establish the structural constraints affecting the chromophore.[1]

Feature	Specification
Product Name	2-(2-Azepanyl)phenyl methyl ether
IUPAC Name	1-(2-Methoxyphenyl)azepane
CAS Number	383129-03-1
Chromophore	Anisole (Methoxybenzene) coupled to a cyclic amine
Key Steric Factor	Ortho-Ortho Repulsion: The C2-Methoxy group and the bulky Azepane ring force the nitrogen lone pair out of planarity with the benzene ring. [1]

UV-Vis Spectral Characteristics

The "Ortho-Effect" on Absorption

The UV-Vis spectrum of N-arylamines typically features a strong Charge Transfer (CT) band resulting from the conjugation of the nitrogen lone pair with the aromatic

-system.[\[1\]](#)

- Ideal Conjugation (Planar):

(seen in para-isomers).[\[1\]](#)

- Steric Inhibition (Twisted): In **2-(2-Azepanyl)phenyl methyl ether**, the 7-membered ring is conformationally flexible ("floppy") but sterically demanding.[\[1\]](#) It clashes with the ortho-methoxy group, twisting the N-Phenyl bond.[\[1\]](#)

Result: The conjugation is broken. The spectrum resembles a summation of the isolated anisole and amine chromophores rather than a fully conjugated system.[\[1\]](#)

Comparative Spectral Data

Data represents typical values in polar aprotic solvents (e.g., Acetonitrile/DCM).

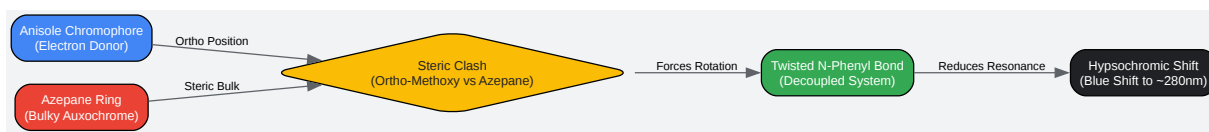
Compound	Structure Type	(nm)	(L/mol ^[1] [2]·cm)	Spectral Interpretation
2-(2-Azepanyl)phenyl methyl ether	Ortho (7-ring)	280 – 285	Low (~2,500)	Blue-shifted. Significant loss of conjugation due to azepane bulk. ^[1]
1-(4-Methoxyphenyl)azepane	Para (7-ring)	301	High (~12,000)	Red-shifted. Full conjugation (Planar N-Phenyl bond). ^[1]
1-(2-Methoxyphenyl)pyperazine	Ortho (6-ring)	285 – 290	Medium (~4,000)	Standard pharmacophore. ^[1] Less steric strain than azepane.
2-Methoxy-N,N-dimethylaniline	Ortho (Acyclic)	275 – 280	Low	Reference for steric twist; azepane is slightly more constrained. ^[1]

“

Analyst Note: Do not confuse the target with the para-isomer (CAS 168890-46-8), which absorbs strongly >300 nm.^[1] A peak shift of ~15–20 nm is the primary identifier for the ortho-substitution pattern.^[1]

Mechanistic Visualization (Steric Inhibition)^[1]

The following diagram illustrates the electronic decoupling caused by the steric clash between the methoxy oxygen and the azepane ring hydrogens.



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Figure 1: Mechanism of Steric Inhibition of Resonance (SIR) in **2-(2-Azepanyl)phenyl methyl ether**.^[1]

Experimental Protocol: Characterization Workflow

To ensure reproducible data for regulatory or development purposes, follow this self-validating protocol.

Reagents & Equipment

- Solvent: Acetonitrile (HPLC Grade) is preferred over Methanol to avoid hydrogen-bonding shifts that mask fine structure.^[1]
- Blank: Pure solvent (matched cuvette).^[1]
- Concentration:

M (Target Absorbance 0.5 – 0.8 AU).^[1]

Step-by-Step Methodology

- Stock Solution Preparation:
 - Weigh 10.0 mg of **2-(2-Azepanyl)phenyl methyl ether**.^[1]
 - Dissolve in 100 mL Acetonitrile (Stock A: 100 µg/mL).
 - Validation: Sonicate for 5 mins to ensure complete dissolution of the oily free base.

- Dilution Series (Linearity Check):
 - Prepare three working standards: 10 µg/mL, 20 µg/mL, and 40 µg/mL.
 - Why? To verify Beer-Lambert Law compliance.^[1] If linearity fails >50 µg/mL, aggregation of the hydrophobic azepane ring may be occurring.^[1]
- Acquisition:
 - Scan Range: 200 nm – 400 nm.^[1]
 - Scan Speed: Medium (avoid Fast scan to preserve peak shape).
 - Baseline Correction: Auto-zero with solvent blank.^[1]
- Data Analysis:
 - Locate

(Expect broad band ~280-285 nm).^[1]
 - Calculate Molar Absorptivity (

).^[1]
 - Pass Criteria:

must be < 290 nm.^[1] If

nm, suspect contamination with para-isomer.^[1]

Solvatochromic Effects

The choice of solvent significantly alters the spectral profile due to the basicity of the azepane nitrogen.^[1]

Solvent	Effect on	Mechanism	Recommendation
Cyclohexane	Blue Shift (~278 nm)	Non-polar; stabilizes the ground state (n-electrons localized).[1]	Use for structural confirmation (shows fine structure).[1]
Acetonitrile	Standard (~282 nm)	Dipolar aprotic; best compromise for solubility and spectral clarity.[1]	Recommended for QC.
Methanol	Red Shift (~285 nm)	H-bonding with Methoxy/Amine stabilizes the excited state (CT band).[1]	Acceptable, but cut-off <210 nm is poor.[1]
0.1 M HCl	Disappearance of CT Band	Protonation of Nitrogen removes the lone pair (only).[1]	Use as Identity Test.

Identity Test (Acid Shift)

- Procedure: Add 1 drop of conc. HCl to the cuvette.
- Observation: The band at ~280 nm should collapse or shift significantly to ~270 nm (resembling unsubstituted anisole).
- Reasoning: Protonation locks the nitrogen lone pair, eliminating the auxochromic effect.[1] This confirms the presence of the basic azepane nitrogen.[1]

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